

A Comprehensive Technical Guide to the Physical Properties of 2,6-Difluorotoluene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Difluorotoluene is an important fluorinated aromatic compound utilized as a key intermediate and building block in the synthesis of a wide range of pharmaceuticals, agrochemicals, and specialty materials.[1][2] Its unique substitution pattern influences its chemical reactivity and physical properties, making a thorough understanding of these characteristics essential for its effective application in research and development. This guide provides an in-depth overview of the core physical properties of **2,6-Difluorotoluene**, complete with standardized experimental protocols for their determination.

Core Physical and Chemical Properties

2,6-Difluorotoluene is a colorless to light yellow, highly flammable liquid under standard conditions.[2][3][4] Its molecular structure consists of a toluene molecule substituted with two fluorine atoms at the 2 and 6 positions of the benzene ring.

Data Presentation: Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **2,6- Difluorotoluene**, compiled from various sources for easy reference and comparison.



Property	Value	Conditions	Source(s)
Molecular Formula	C7H6F2	-	[1][2]
Molecular Weight	128.12 g/mol	-	[2][5][6]
Appearance	Colorless to light yellow, clear liquid	Ambient	[2][3]
Boiling Point	110-112 °C	740 - 760 mmHg	[1][2][3][5][7]
Melting Point	-49 °C	-	[1]
Density	1.118 - 1.129 g/mL	20-25 °C	[1][4][5][7]
Refractive Index	1.45 - 1.462	n20/D	[1][2][5][7]
Flash Point	9 - 10 °C	Closed Cup	[3][4][5]
Vapor Density	4.42	(Air = 1)	[4]
Solubility	Insoluble in water; Soluble in ethanol, ether, chloroform	Ambient	[1]

Experimental Protocols

Accurate determination of physical properties is critical for ensuring the quality, safety, and proper application of chemical compounds. The following sections detail the general methodologies for measuring the key properties of **2,6-Difluorotoluene**, referencing standard procedures where applicable.

Boiling Point Determination (Micro Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. For small sample volumes, a micro boiling point determination method is often employed.[8][9]

 Apparatus: Thiele tube or similar heating bath (e.g., oil bath), thermometer, small test tube (e.g., 6 x 50 mm), and a sealed-end capillary tube.[9][10]



Procedure:

- A small amount (a few drops) of 2,6-Difluorotoluene is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed (open end down) into the liquid.
 [10]
- The test tube is attached to a thermometer and submerged in a heating bath (Thiele tube).
 The heating bath ensures uniform temperature distribution.[11]
- The bath is heated gently. As the temperature rises, air trapped in the capillary tube expands and escapes as bubbles.
- Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube.[9][10]
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[8][10]

Density Measurement (Digital Density Meter)

Density is the mass per unit volume. Modern digital density meters, often based on the oscillating U-tube principle, provide rapid and highly accurate measurements. This method is standardized by ASTM D4052.[12][13][14]

- Apparatus: A digital density meter with a thermostatically controlled oscillating U-tube cell.
- Procedure:
 - The instrument is calibrated using two standards of known density, typically dry air and ultrapure water, at the desired temperature (e.g., 25 °C).
 - A small, bubble-free aliquot of 2,6-Difluorotoluene is injected into the measurement cell.
 [15]



- The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.
- Using the calibration data, the instrument calculates and displays the density of the sample.[13] The absence of air bubbles is critical for accuracy.[15]

Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a fundamental property used for identification and purity assessment.

- Apparatus: An Abbe refractometer or a digital refractometer.
- Procedure:
 - The instrument is calibrated using a standard of known refractive index (e.g., distilled water).
 - The prism surfaces of the refractometer are cleaned and dried.
 - A few drops of 2,6-Difluorotoluene are placed on the lower prism.
 - The prisms are closed, and the sample is allowed to equilibrate to the instrument's temperature (typically 20 °C).
 - Light is passed through the sample, and the user (or the digital sensor) adjusts the instrument to find the critical angle, which is displayed as the refractive index value.

Flash Point Determination (Closed-Cup Method)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. Due to the high flammability of **2,6-Difluorotoluene**, a closed-cup method, such as the Pensky-Martens test (ASTM D93), is appropriate.[1][2]

- Apparatus: Pensky-Martens closed-cup tester.[2]
- Procedure:



- The test cup is filled with **2,6-Difluorotoluene** to a specified level.[2]
- The lid is secured, and the sample is heated at a slow, constant rate while being stirred.[1]
- At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space of the cup.[2]
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a distinct flash inside the cup.[1][2]

Solubility Assessment

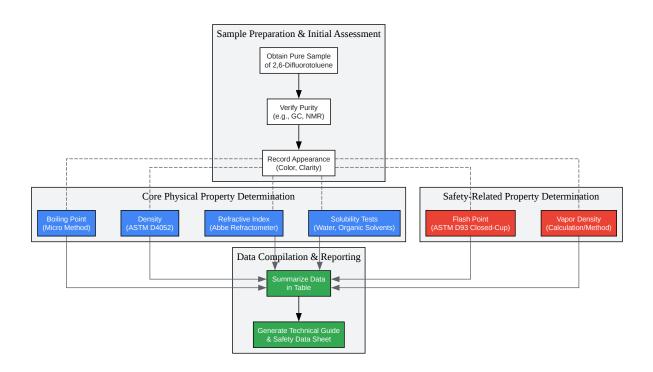
Solubility is qualitatively determined by observing the formation of a homogeneous solution when a solute is mixed with a solvent.

- Apparatus: Small test tubes, graduated pipettes, vortex mixer.
- Procedure:
 - A small, measured amount (e.g., 25 mg or 0.05 mL) of 2,6-Difluorotoluene is placed in a test tube.[16]
 - A small volume (e.g., 0.75 mL) of the solvent (water, ethanol, ether, etc.) is added in portions.[16]
 - The mixture is vigorously agitated (e.g., using a vortex mixer) after each addition.[16]
 - The substance is classified as "soluble" if a single, clear liquid phase is observed. It is
 "insoluble" if two distinct phases remain, or if the mixture is cloudy or forms a suspension.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the comprehensive characterization of the physical properties of a liquid chemical such as **2,6-Difluorotoluene**.





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